

An Analysis of Compound UP202-56: Identification as Solvent Yellow 56

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UP202-56

Cat. No.: B10799581

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An extensive search for publicly available scientific literature and data regarding a compound designated "**UP202-56**" has yielded no results under this specific identifier. However, the available information strongly suggests that "**UP202-56**" is likely a synonym or internal code for the well-documented chemical compound Solvent Yellow 56.

This report provides a summary of the available technical information for Solvent Yellow 56, based on public chemical databases. It must be noted that the data found pertains to its identity as an azo dye for industrial applications. There is no publicly available information to suggest its use in drug development or to describe any associated biological signaling pathways or therapeutic experimental protocols.

Chemical Identity and Structure

Solvent Yellow 56 is an organic compound classified as an azo dye.^[1] Its systematic IUPAC name is N,N-diethyl-4-phenyldiazenylaniline.^[2] The compound is a member of the azobenzene class and is characterized by a phenylazo group substituted at position 4 of N,N-diethylaniline.^[2] It typically appears as a reddish-yellow powder.^[1]

Table 1: Chemical Identifiers for Solvent Yellow 56

Identifier	Value
IUPAC Name	N,N-diethyl-4-phenyldiazenylaniline[2]
Synonyms	4-(Diethylamino)azobenzene, Diethyl Yellow, C.I. Solvent Yellow 56, N,N-Diethyl-4-(phenylazo)aniline[2]
CAS Number	2481-94-9[1]
Molecular Formula	C ₁₆ H ₁₉ N ₃ [1][2]
Molar Mass	253.349 g/mol [1]
InChI Key	SJJISKLXUJVZOA-UHFFFAOYSA-N[2]
SMILES	<chem>CCN(CC)C1=CC=C(C=C1)N=NC2=CC=CC=C2</chem> [2]

Available Data and Applications

The primary documented use of Solvent Yellow 56 is as a dye for various materials, including polystyrene resins, hydrocarbon solvents, oils, fats, and waxes.[1] It is also utilized in pyrotechnics for creating yellow colored smoke.[1]

Notably, the available literature does not contain information relevant to pharmaceutical or life sciences research, such as:

- Mechanism of action in biological systems.
- Involvement in cellular signaling pathways.
- Quantitative biological data (e.g., IC₅₀, EC₅₀, binding affinities).
- Detailed experimental protocols for biological assays.

The compound is classified as a mutagen, but further details regarding its biological effects in a therapeutic context are not available in the public domain.[2]

Conclusion

The inquiry for an in-depth technical guide on "UP202-56" for a drug development audience cannot be fulfilled as requested. The compound is identified as Solvent Yellow 56, an industrial dye with no available public data pertaining to its pharmacological properties, mechanism of action, or role in biological signaling pathways. Consequently, the core requirements for quantitative data tables, detailed experimental protocols, and signaling pathway diagrams cannot be met. Researchers interested in this chemical scaffold would need to rely on de novo studies to determine any potential biological activity.

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References

- 1. Solvent Yellow 56 - Wikipedia [en.wikipedia.org]
- 2. Solvent Yellow 56 | C16H19N3 | CID 17204 - PubChem [pubchem.ncbi.nlm.nih.gov]
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